

reaction of calcium hypochlorite with acidic solutions

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Compound of Interest

Compound Name: *Calcium hypochlorite*

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An In-depth Technical Guide to the Reaction of **Calcium Hypochlorite** with Acidic Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical reactions that occur when **calcium hypochlorite**, $\text{Ca}(\text{ClO})_2$, is exposed to acidic conditions. It details the reaction mechanisms, influencing factors, and critical safety protocols. The information is intended for use in research and development settings where a thorough understanding of this reactive chemistry is essential.

Core Chemical Principles

Calcium hypochlorite is the primary active ingredient in commercial bleaching powder and is a strong oxidizing agent.^[1] When it reacts with acids, its behavior is primarily governed by the formation and subsequent decomposition of hypochlorous acid (HOCl).

In an aqueous solution, **calcium hypochlorite** dissociates into calcium ions (Ca^{2+}) and hypochlorite ions (OCl^-). The hypochlorite ion exists in equilibrium with hypochlorous acid, and the position of this equilibrium is highly dependent on pH.



Introducing an acid to this system shifts the equilibrium to the right by neutralizing the hydroxide ions (OH^-), thereby increasing the concentration of hypochlorous acid (HOCl). At a

pH of about 5, nearly all the available chlorine is present as HOCl.[4][5]

Hypochlorous acid is a powerful but unstable oxidizing agent.[6] Its subsequent reactions in an acidic medium are responsible for the primary hazards and chemical outcomes associated with mixing **calcium hypochlorite** and acids.

Reactions with Specific Acids

The reaction of **calcium hypochlorite** with strong acids is vigorous and exothermic, rapidly producing toxic chlorine gas.[7]

Reaction with Hydrochloric Acid (HCl)

When **calcium hypochlorite** reacts with hydrochloric acid, chlorine gas is generated along with calcium chloride and water.[1][3] The chloride ions from HCl also react with the hypochlorous acid formed in situ, accelerating the production of chlorine gas.[6]

The overall balanced chemical equation is:



Reaction with Sulfuric Acid (H₂SO₄)

The reaction with sulfuric acid initially forms hypochlorous acid and an insoluble precipitate of calcium sulfate.[6]



The generated hypochlorous acid is unstable and can decompose through several pathways. In the presence of any chloride ions (often present as impurities in commercial **calcium hypochlorite**), chlorine gas is produced.[6] Furthermore, in strongly acidic conditions, hypochlorous acid can undergo disproportionation to form chloric acid and hydrochloric acid.[6]



The newly formed HCl can then react with remaining HOCl to generate more chlorine gas.[6]

Quantitative Data Summary

The stability and decomposition of the hypochlorite ion are critical factors in these reactions. The rate of decomposition is significantly influenced by temperature and pH.

Table 1: Aqueous Decomposition Kinetics of Calcium Hypochlorite

Parameter	Value	Conditions
Reaction Order	Second-order w.r.t. OCl^-	Isothermal batch reactions
Activation Energy (Ea)	96.8 kJ/mol	Aqueous solution
Pre-exponential Factor (A)	$6.67 \times 10^{10} \text{ L/mol}\cdot\text{s}$	Aqueous solution

Source: Data derived from studies on the thermal stability of aqueous solutions prepared from commercial **calcium hypochlorite**.[\[10\]](#)

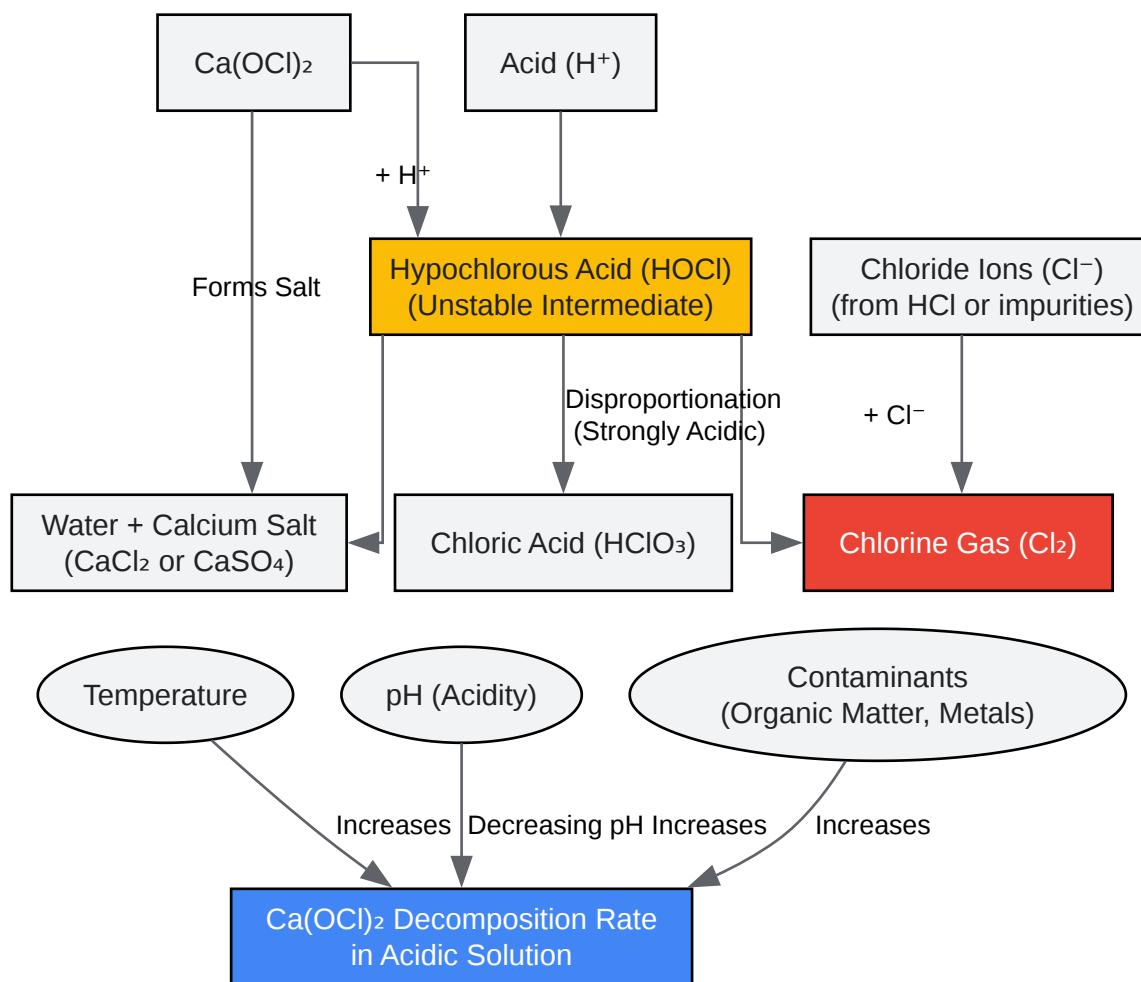
Table 2: Decomposition Rates of Solid Calcium Hypochlorite Compositions

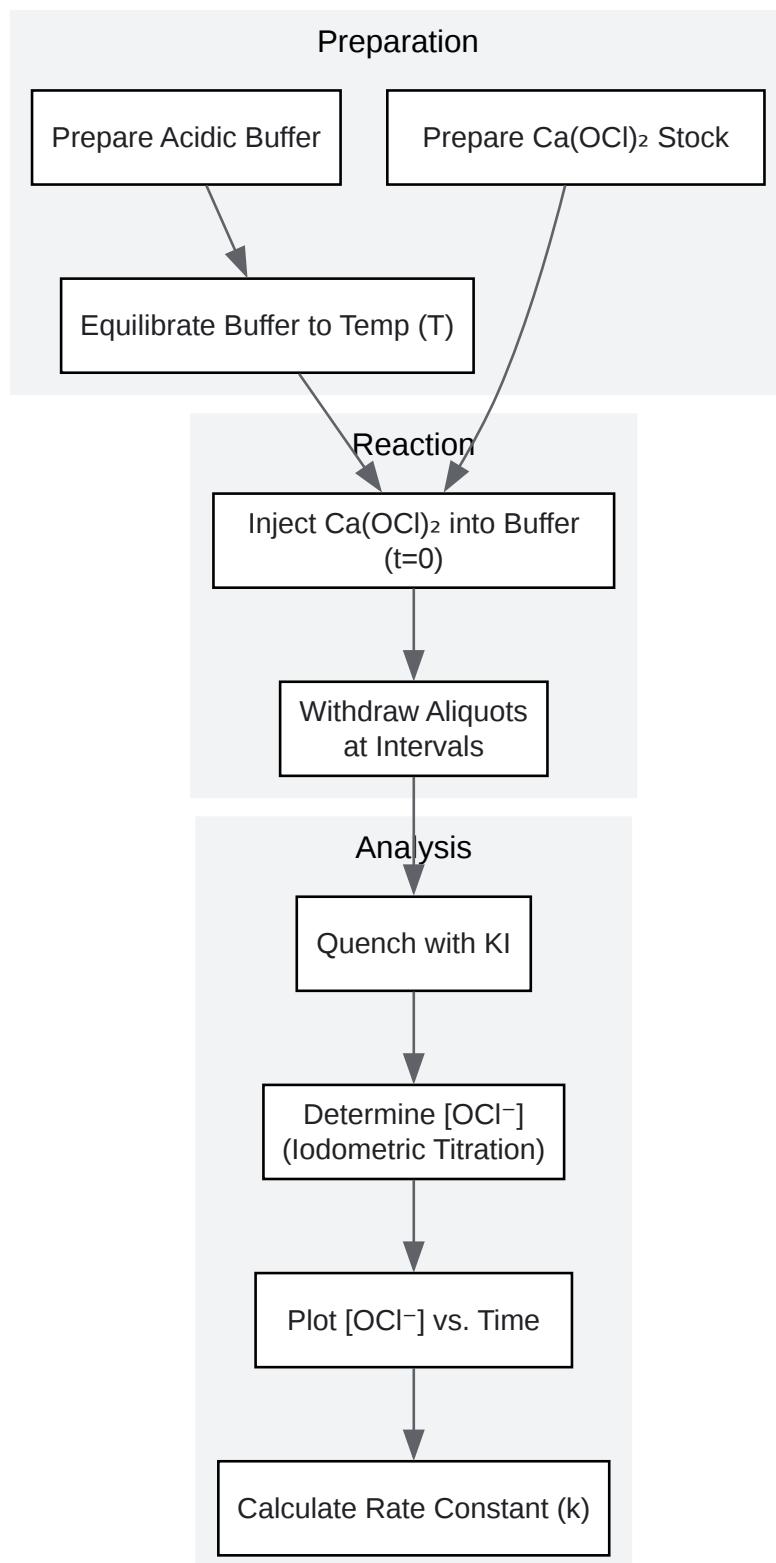
Temperature	Time	Decomposition Rate
40 °C	50 days	6.0% - 20.3%
65 °C	2 days	6.9% - 22.5%

Source: Data from stability tests on various solid **calcium hypochlorite** compositions.[\[11\]](#) The range reflects differences in product formulation.

Reaction Pathways and Influencing Factors

The reaction of **calcium hypochlorite** in acidic solution is not a single step but a cascade of interconnected reactions. The primary pathway involves the protonation of the hypochlorite ion to form hypochlorous acid, which is the key intermediate.



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